

Application Notes and Protocols: Synthesis of Heterocyclic Compounds from 2-Nitrophenylpyruvic Acid

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Compound of Interest

Compound Name: **2-Nitrophenylpyruvic acid**

Cat. No.: **B1203231**

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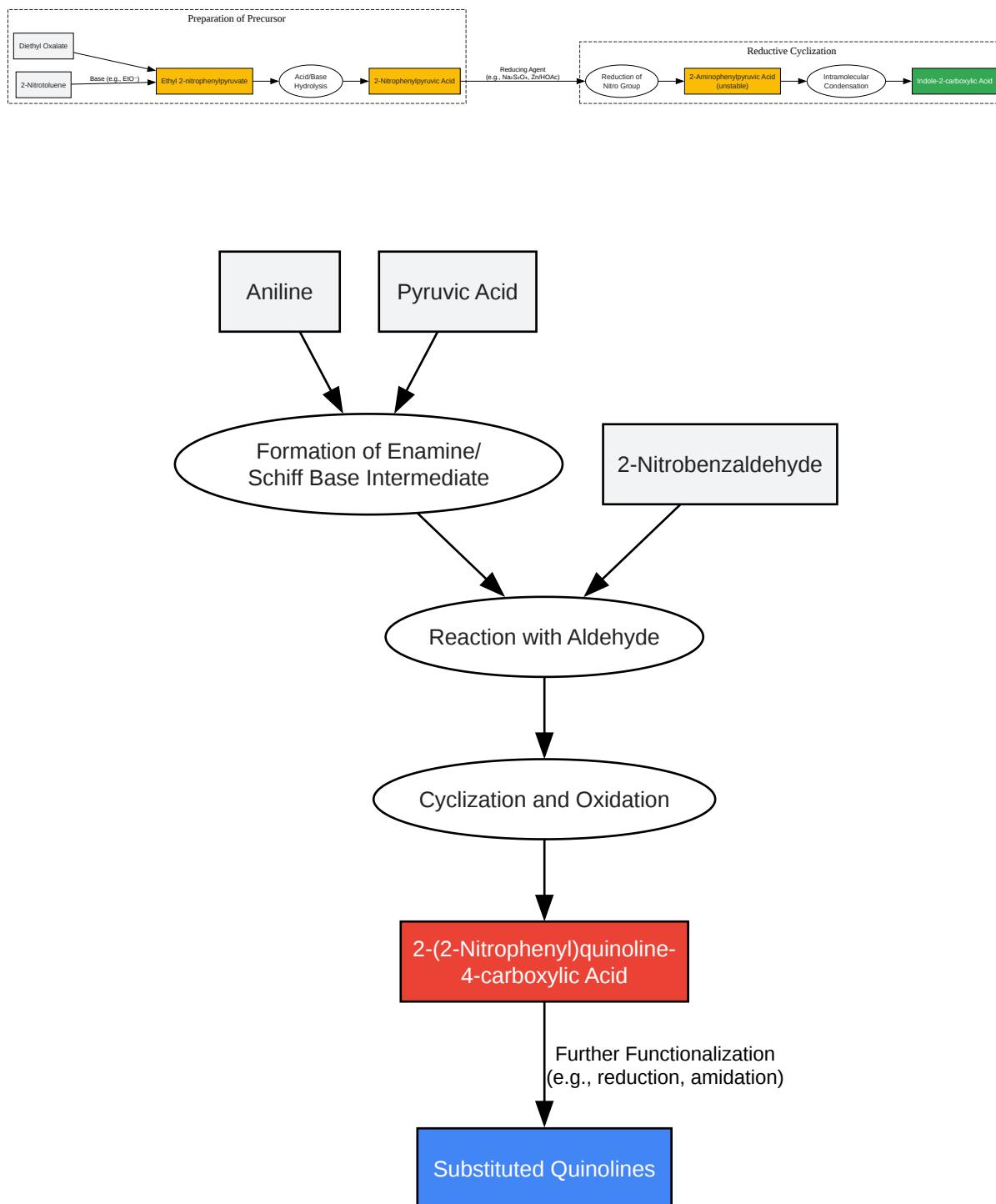
These application notes provide detailed protocols and background information for the synthesis of valuable heterocyclic compounds, specifically indoles and quinolines, utilizing **2-nitrophenylpyruvic acid** and its derivatives as key starting materials. The described methods are essential for the construction of core scaffolds relevant to medicinal chemistry and drug development.

Synthesis of Indole-2-Carboxylic Acids via Reductive Cyclization

The intramolecular reductive cyclization of **2-nitrophenylpyruvic acid** and its derivatives is a direct and efficient method for the preparation of indole-2-carboxylic acids. This transformation is a key step in the Reissert indole synthesis, a classical method for constructing the indole ring system.^{[1][2][3][4][5]}

Signaling Pathway and Logic

The fundamental principle of this synthesis involves the reduction of the nitro group in the ortho position to an amine, which then undergoes a spontaneous intramolecular condensation with the adjacent pyruvic acid moiety to form the indole ring.

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References

- 1. scispace.com [scispace.com]
- 2. daneshyari.com [daneshyari.com]
- 3. Reissert indole synthesis - Wikipedia [en.wikipedia.org]
- 4. Reissert_indole_synthesis [chemeurope.com]
- 5. Reissert Indole Synthesis (Chapter 49) - Name Reactions in Organic Synthesis [resolve.cambridge.org]
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